Technical Profile: N-(2-Methylphenyl)anthranilic Acid

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Compound of Interest

Compound Name:	*N-(2-Methylphenyl)anthranilic acid*
CAS No.:	*16610-44-9*
Cat. No.:	*B097089*

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Synonyms: N-o-Tolylanthranilic Acid; 2-(o-Tolylamino)benzoic Acid CAS Registry Number: 16610-44-9[1]

Executive Summary

N-(2-Methylphenyl)anthranilic acid is a diarylamine compound belonging to the Fenamate class of N-arylanthranilic acids. While structurally homologous to the marketed non-steroidal anti-inflammatory drugs (NSAIDs) Mefenamic Acid (2,3-dimethyl) and Tolfenamic Acid (3-chloro-2-methyl), **N-(2-Methylphenyl)anthranilic acid** serves primarily as a redox indicator in analytical chemistry and a critical pharmacophore scaffold in medicinal chemistry.

This guide details the physicochemical properties, synthetic pathways, and structure-activity relationships (SAR) that distinguish this compound from its therapeutic analogs. It is intended for researchers investigating fenamate kinetics, redox titration standards, or COX-inhibitor design.

Physicochemical Properties

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N-(2-Methylphenyl)anthranilic acid exhibits low aqueous solubility and amphoteric character due to the presence of both a carboxylic acid and a secondary amine. The ortho-methyl substitution on the N-phenyl ring induces significant steric hindrance, forcing the two aromatic rings into a non-coplanar conformation—a structural feature essential for both its redox stability and biological activity.

Table 1: Core Physicochemical Data

Property	Value	Notes
Molecular Formula	$C_{14}H_{13}NO_2$	
Molecular Weight	227.26 g/mol	
Appearance	Off-white to pale yellow crystalline powder	Oxidizes to violet/blue upon exposure to strong oxidants.
Melting Point	191–192 °C	Distinct from Mefenamic Acid (230 °C).
pKa (Acid)	3.7 – 4.0 (Predicted)	Slightly more acidic than Mefenamic Acid (pKa 4.2).
Redox Potential	E° ≈ 0.81 V	Used in $Fe^{2+}/Cr_2O_7^{2-}$ titrations.
Solubility	Soluble in Ethanol, Acetone, NaOH (aq); Insoluble in Water	Requires alkaline pH for aqueous dissolution.

Synthesis & Manufacturing

The industrial and laboratory synthesis of **N-(2-Methylphenyl)anthranilic acid** follows the classical Ullmann Condensation. This reaction couples an ortho-halobenzoic acid with an aniline derivative in the presence of a copper catalyst.[2]

Ullmann Condensation Protocol

Reaction: 2-Chlorobenzoic acid + o-Toluidine

N-(2-Methylphenyl)anthranilic acid

Reagents:

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- Substrate A: 2-Chlorobenzoic acid (1.0 eq)
- Substrate B:o-Toluidine (2-Methylaniline) (1.2 eq)
- Base: Potassium Carbonate (anhydrous, 2.0 eq)
- Catalyst: Copper powder (activated) or CuI (5 mol%)
- Solvent: DMF or Isoamyl alcohol (high boiling point required)

Step-by-Step Methodology:

- Activation: In a round-bottom flask equipped with a reflux condenser, dissolve 2-chlorobenzoic acid in the solvent. Add Potassium Carbonate to form the potassium salt in situ.
- Coupling: Add o-toluidine and the copper catalyst.
- Reflux: Heat the mixture to 130–140 °C for 4–6 hours. The reaction color typically deepens to dark blue/green due to copper complexation.
- Quenching: Cool the reaction mixture to room temperature. Pour into ice-cold water (5 volumes).
- Acidification: Acidify the aqueous slurry with 2M HCl to pH 2–3. The product will precipitate as a solid.
- Purification: Filter the crude precipitate. Recrystallize from ethanol/water or acetic acid to remove unreacted amine and copper salts.

Synthetic Pathway Visualization



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Figure 1: Ullmann condensation pathway for the synthesis of **N-(2-Methylphenyl)anthranilic acid**.

Pharmacology & Structure-Activity Relationship (SAR)

While **N-(2-Methylphenyl)anthranilic acid** possesses anti-inflammatory activity, it is less potent than its dimethyl analog, Mefenamic Acid. Understanding this difference is crucial for drug design.

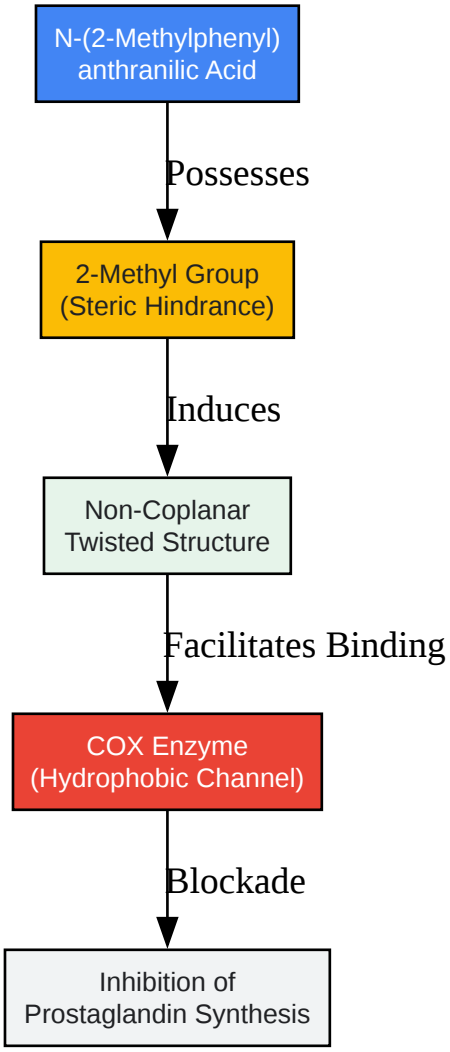
The "Ortho-Effect" and Non-Coplanarity

The biological activity of Fenamates relies on the binding of the carboxylate group to the cationic site of the Cyclooxygenase (COX) enzyme (Arg-120).

- Role of the 2-Methyl Group: The methyl group at the ortho position of the N-phenyl ring creates steric clash with the anthranilic acid ring. This forces the two rings to twist out of plane (non-coplanar).
- SAR Implication: This twisted conformation fits the hydrophobic pocket of the COX enzyme better than a flat (coplanar) molecule like N-phenylanthranilic acid.
- Mefenamic vs. N-o-Tolyl: Mefenamic acid has a 2,3-dimethyl substitution.[1] The additional 3-methyl group increases lipophilicity (logP) and further locks the conformation, enhancing potency and metabolic stability compared to the mono-methyl **N-(2-Methylphenyl)anthranilic acid**.

Mechanism of Action Visualization

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Figure 2: Structural basis for COX inhibition. The ortho-methyl group forces the active conformation.

Analytical Methods

For quality control and pharmacokinetic tracking, High-Performance Liquid Chromatography (HPLC) is the standard.

HPLC Method (Reverse Phase)[2][4][5]

- Column: C18 (e.g., 250 mm x 4.6 mm, 5 µm)
- Mobile Phase: Acetonitrile : Phosphate Buffer (pH 3.0) [60:40 v/v]

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- Flow Rate: 1.0 mL/min
- Detection: UV at 285 nm (Lambda max)
- Retention Time: Expect elution slightly earlier than Mefenamic Acid due to lower lipophilicity.

Redox Indicator Application

In analytical titrations (e.g., Cerimetry), the compound functions as follows:

- Reduced Form: Colorless (**N-(2-Methylphenyl)anthranilic acid**).
- Oxidation: Upon reaching the endpoint potential (~0.81 V), it undergoes reversible oxidation.
- Oxidized Form: Purple/Red-Violet (Diphenylbenzidine violet derivative).
- Note: It is particularly useful in titrations of Iron(II) with Dichromate where high acidity prevents the use of other indicators.

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